

Technical Support Center: (1H-indol-5-yl)methylamine Optimization

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Compound of Interest

Compound Name: [(1H-indol-5-yl)methyl](propan-2-yl)amine

CAS No.: 1205-20-5

Cat. No.: B1531099

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Status: Active | Topic: Bioavailability & Stability | Audience: R&D Professionals

System Overview: The Molecule

- Compound: (1H-indol-5-yl)methylamine^[1]^[2]
- CAS: 81881-74-5^[1]
- Physicochemical Profile:
 - Core: Indole (electron-rich, prone to oxidation).
 - Functional Group: Primary amine (Basic, pKa 9.6).
 - Solubility: Moderate in water (salt-dependent); high in DMSO/Ethanol.

- Primary Failure Modes: Oxidative polymerization, rapid MAO-mediated metabolism, poor BBB permeability (due to ionization at pH 7.4).

Module 1: Chemical Stability & Formulation

User Report [Ticket #STB-01]: "My stock solution in PBS turned from clear to dark brown within 4 hours. HPLC shows multiple new peaks."

Diagnosis: Indole-Mediated Oxidative Polymerization

Like serotonin and tryptamine, the indole core of (1H-indol-5-yl)methylamine is highly susceptible to autoxidation, particularly in basic or neutral aqueous solutions exposed to light and oxygen. The primary amine can also facilitate radical formation, leading to melanin-like oligomers.

Troubleshooting & Resolution

Parameter	Standard Protocol (Risk)	Optimized Protocol (Solution)
Solvent pH	pH 7.4 (PBS)	pH 4.5 - 5.5 (Acetate or Citrate Buffer). Indoles are more stable in acidic environments.
Antioxidants	None	Add 0.1% w/v Ascorbic Acid or Sodium Metabisulfite. Acts as a radical scavenger.
Atmosphere	Ambient Air	Argon/Nitrogen Purge. Displace dissolved oxygen before sealing vials.
Light	Benchtop exposure	Amber Glass Vials. Strict protection from UV/Visible light.

Actionable Step: If in vivo injection is required, prepare the solution immediately prior to dosing (ex tempore) using degassed saline containing 0.05% ascorbic acid.

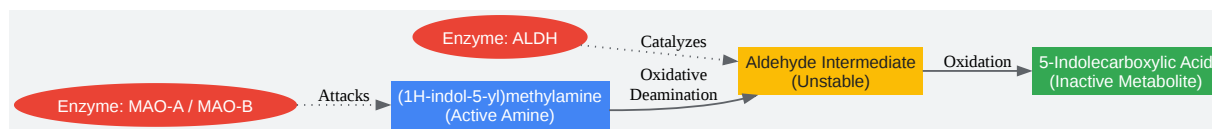
Module 2: Metabolic Stability (Clearance)

User Report [Ticket #PK-02]: "IV administration in rats shows rapid plasma clearance (min). Microsomal stability data indicates high intrinsic clearance."

Diagnosis: Oxidative Deamination by Monoamine Oxidases (MAO)

(1H-indol-5-yl)methylamine is a primary amine attached to an aromatic ring, making it a prime substrate for Monoamine Oxidase (MAO-A and MAO-B).^[3] The enzyme converts the amine into an aldehyde, which is rapidly oxidized to the corresponding carboxylic acid (5-indolecarboxylic acid derivative), rendering the molecule inactive for amine-dependent targets.

Mechanistic Visualization (Metabolic Pathway)



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Figure 1: The primary metabolic sink is the conversion of the amine to an inactive acid via MAO and Aldehyde Dehydrogenase (ALDH).

Troubleshooting & Resolution

- Chemical Modification (Deuteration):
 - Strategy: Replace the hydrogen atoms on the methylene group () with deuterium ().

- Rationale: The Carbon-Deuterium bond is stronger than the Carbon-Hydrogen bond. This induces a Kinetic Isotope Effect (KIE), slowing down the rate-limiting step of MAO-mediated bond cleavage without altering binding affinity.
- Co-administration:
 - Strategy: Pre-treat with a selective MAO inhibitor.
 - Protocol: Administer Selegiline (MAO-B inhibitor) or Clorgyline (MAO-A inhibitor) 30 minutes prior to dosing to determine which isoform drives clearance.

Module 3: Permeability & CNS Delivery

User Report [Ticket #BBB-03]: "Target is a CNS receptor. Plasma levels are adequate, but brain homogenate shows zero drug concentration."

Diagnosis: Blood-Brain Barrier (BBB) Exclusion

At physiological pH (7.4), the primary amine (pKa ~9.6) is

protonated. The resulting cation (

) cannot passively diffuse across the lipophilic endothelial membranes of the BBB. Unless the molecule is a substrate for a specific transporter (e.g., SERT or OCT), it will be excluded.

Troubleshooting & Resolution

To force CNS entry, you must mask the charge or utilize a carrier system.

Solution A: Lipid Nanoparticle (LNP) Encapsulation

Encapsulating the hydrophilic cation in a lipid shell allows the particle to fuse with endothelial membranes or utilize ApoE-mediated transport.

Protocol: LNP Formulation (Microfluidic Mixing)

- Aqueous Phase: Dissolve (1H-indol-5-yl)methylamine HCl in 25mM Acetate Buffer (pH 4.0).
- Organic Phase: Dissolve lipids in Ethanol.

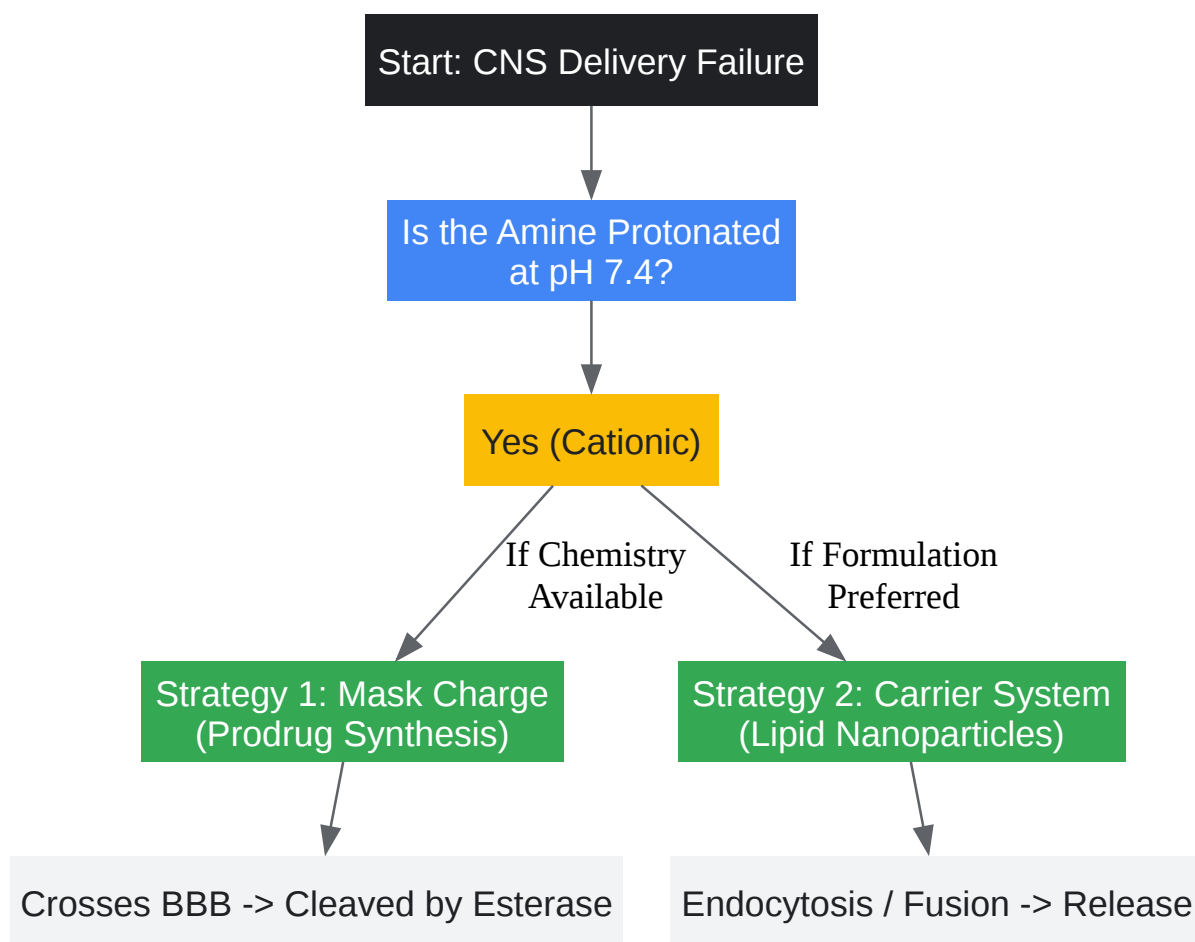
- Ionizable Lipid (e.g., DLin-MC3-DMA): 50 mol%
- Helper Lipid (DSPC): 10 mol%^[4]
- Cholesterol:^[5] 38.5 mol%
- PEG-Lipid: 1.5 mol%
- Mixing: Combine phases at a 3:1 (Aqueous:Ethanol) flow rate ratio using a microfluidic mixer (e.g., NanoAssemblr).
- Dialysis: Dialyze against PBS (pH 7.4) for 12 hours to remove ethanol and neutralize the external pH.

Solution B: Prodrug Strategy (Carbamate)

Synthesize a lipophilic carbamate prodrug to mask the amine.

- Structure: N-((1H-indol-5-yl)methyl)carbamate.
- Mechanism: The carbamate is lipophilic, crossing the BBB via passive diffusion. Once in the brain, endogenous esterases/amidases cleave the carbamate, releasing the active amine.

Decision Logic for Delivery



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Figure 2: Decision tree for overcoming BBB impermeability of cationic indole-amines.

Summary of Key Parameters

Parameter	Value / Condition	Note
pKa (Amine)	~9.6	Protonated at physiological pH.
LogP (Octanol/Water)	~1.2 (Neutral)	Drops significantly when ionized.
Metabolic Liability	High (MAO)	Requires inhibition or deuteration.
Storage	-20°C, Argon, Dark	Prevent oxidative polymerization.
Formulation	Acidic Buffer + Antioxidant	Ascorbic acid is critical.

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